

Hydroxylammonium Nitrate: A Deep Dive into the Green Energetic Ionic Liquid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hydroxylammonium nitrate*

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Hydroxylammonium nitrate (HAN), an inorganic salt with the chemical formula $[\text{NH}_3\text{OH}]^+[\text{NO}_3]^-$, is a prominent energetic ionic liquid that has garnered significant attention as a high-performance, environmentally benign alternative to traditional toxic propellants like hydrazine.^{[1][2]} This technical guide provides an in-depth analysis of HAN, covering its synthesis, physicochemical properties, thermal decomposition, combustion characteristics, and applications, with a focus on quantitative data and experimental methodologies.

Physicochemical Properties

HAN, in its pure form, is a colorless, hygroscopic solid.^[1] However, it is typically handled and utilized in aqueous solutions, often with a fuel component, to form high-performance monopropellants.^{[1][3]} These HAN-based propellants offer significant advantages over hydrazine, including approximately 50% higher performance for a given propellant tank, higher density, lower freezing points (below 0°C), and negligible vapor hazards.^{[1][3]}

Property	Value	Notes
Chemical Formula	$[\text{NH}_3\text{OH}]^+[\text{NO}_3]^-$	Salt of hydroxylamine and nitric acid.[1]
Molar Mass	96.04 g/mol	[1]
Density (Solid)	1.84 g/cm ³	[1]
Melting Point	48 °C	[1]
Solubility in Water	Soluble	[4]
Appearance	Colorless hygroscopic solid	[1]

Table 1: Physicochemical Properties of Pure **Hydroxylammonium Nitrate**

HAN-based propellant formulations exhibit a range of densities and performance characteristics depending on their composition. The well-known AF-M315E formulation, for instance, has a specific impulse of 257 seconds.[1] Another formulation, SHP163, which is a mixture of HAN, ammonium nitrate, methanol, and water, has a density of 1.39 g/mL for a 60% HAN solution.[5]

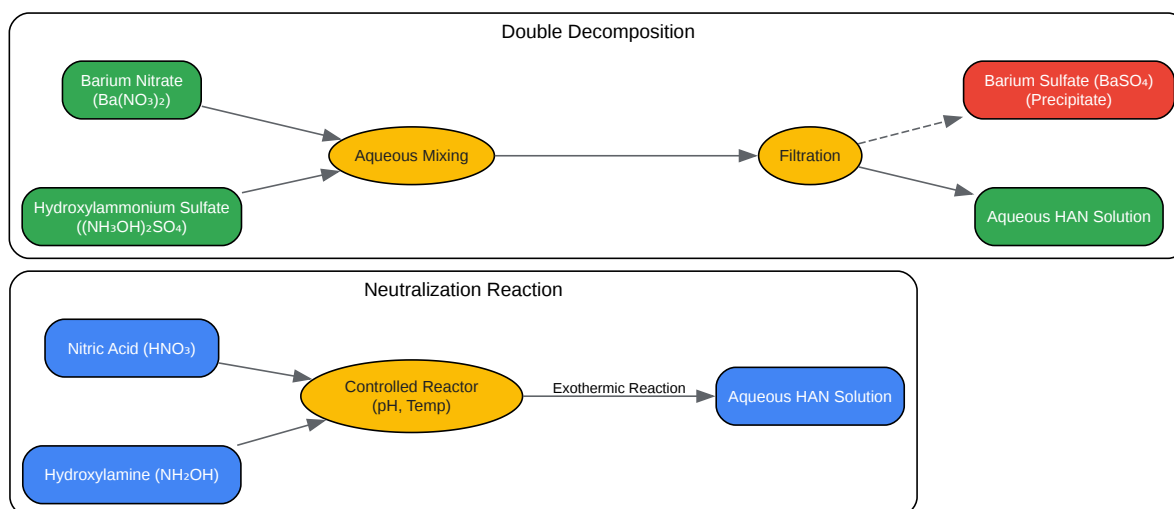
Formulation	Key Components	Density (g/cm ³)	Specific Impulse (Isp) (s)
AF-M315E	HAN, water, hydroxyethyl hydrazinium nitrate (HEHN)	~1.43	257
LP1846	~60% HAN, ~20% water, triethanolammonium nitrate (TEAN)	~1.43	210 (projected)
LP1898	~60% HAN, ~20% water, diethylhydroxylammonium nitrate (DEHAN)	Not specified	Not specified
SHP163	HAN, ammonium nitrate (AN), methanol, water	1.39 (for 60% HAN solution)	Not specified
HAN/HN-based	HAN, hydrazinium nitrate (HN), TEAN, H ₂ O	1.4 - 1.5	>10% increase over hydrazine

Table 2: Properties of Various HAN-Based Propellant Formulations[1][5][6][7][8][9]

Synthesis of Hydroxylammonium Nitrate

The most common and direct method for synthesizing HAN is through the neutralization reaction of hydroxylamine with nitric acid.[5][10] This exothermic reaction requires careful control of temperature and pH to ensure high yield and purity, and to prevent decomposition of the reactants and product.[10]

An alternative laboratory-scale synthesis involves a double decomposition reaction, for instance, by mixing aqueous solutions of hydroxylammonium sulfate and barium nitrate.[4] The insoluble barium sulfate precipitates, leaving an aqueous solution of HAN.



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Caption: Synthesis pathways for **hydroxylammonium nitrate**.

Experimental Protocol: Neutralization Synthesis of HAN

- **Reactant Preparation:** Prepare aqueous solutions of hydroxylamine (e.g., 50% wt) and nitric acid (e.g., 60-70% wt).^[5] High-density nitric acid can be obtained by a dehydration reaction of lower concentration nitric acid with sulfuric acid.^[5]
- **Reaction Setup:** The reaction is conducted in a temperature-controlled vessel, such as a beaker in an ice bath, equipped with a stirrer.^[11]
- **Neutralization:** Gradually add the nitric acid solution to the stirred hydroxylamine solution. The rate of addition is controlled to maintain the reaction temperature below 30°C to prevent decomposition.^{[11][12]}

- **pH Monitoring:** Monitor the pH of the solution during the addition of nitric acid. The highest concentration of HAN is typically achieved at a pH of around 7.06.[5]
- **Concentration (Optional):** If a higher concentration is required, the resulting HAN solution can be concentrated by evaporating the solvent under vacuum.[13] It has been noted that the concentration of the HAN solution cannot exceed 80% through evaporation.[5][14]
- **Analysis:** The final product can be analyzed using techniques such as Fourier-transform infrared spectroscopy (FTIR) to confirm the chemical structure and functional groups.[5][14]

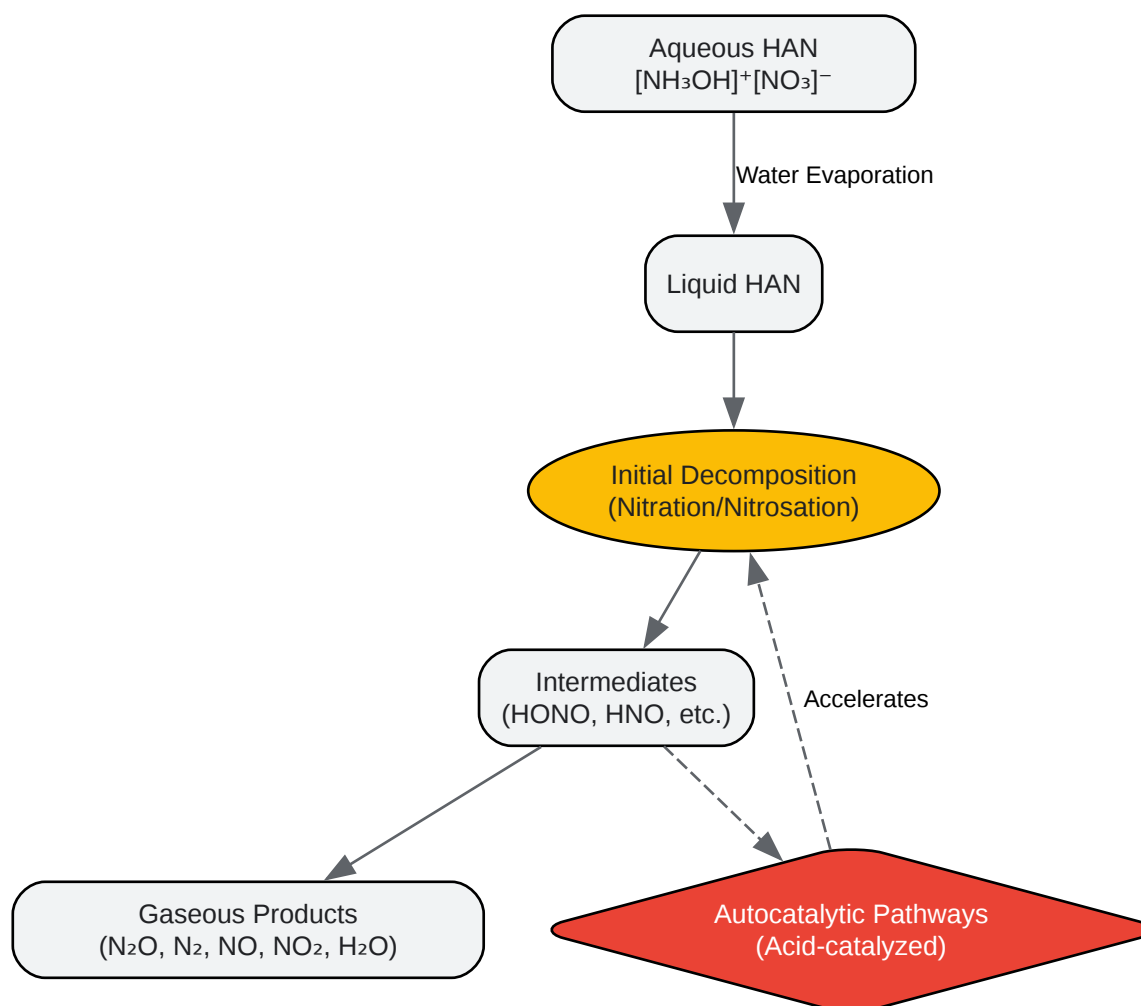
Thermal Decomposition and Stability

HAN is an unstable compound as it contains both a reducing agent (hydroxylammonium cation) and an oxidizing agent (nitrate anion), analogous to ammonium nitrate.[4] The thermal decomposition of HAN is a complex process that can be autocatalytic, primarily driven by an acid-catalyzed nitration-nitrosation pathway.[10] The decomposition of aqueous HAN solutions typically begins after the evaporation of water.[15]

The decomposition onset temperature can be influenced by several factors, including the concentration of the HAN solution, the heating rate, and the presence of catalysts.[5][16] For an 80% aqueous HAN solution, the decomposition temperature is approximately 124°C.[5] The overall activation energy for the thermal decomposition of HAN is approximately 95 kJ/mol.[17]

Condition	Decomposition Onset Temperature (°C)	Activation Energy (Ea) (kJ/mol)	Notes
Thermal (80% aq. HAN)	~124	~95 (overall)	Decomposition occurs after water evaporation. [5] [17]
Catalytic (Ceria-based)	-	Inception: ~33, Peak: ~170, Decay: ~130	Three-stage decomposition. [17]
Catalytic (Iridium-based)	~65	Stage 1: ~65, Stage 2: ~120	Two-stage decomposition. [17] [18]
Catalytic (Cu/honeycomb)	41.0	-	Significantly lowers the decomposition onset temperature. [5]
Catalytic (Mn/honeycomb)	67.8	-	[5]
Catalytic (Pt/honeycomb)	52.9	-	[5]
Catalytic (Co/honeycomb)	74.7	-	[5]
Catalytic (Ir/honeycomb)	76.9	-	[5]

Table 3: Thermal Decomposition Characteristics of HAN



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Caption: Simplified thermal decomposition pathway of HAN.

Experimental Protocol: Thermal Analysis using DSC/TGA

- **Sample Preparation:** A small sample (typically a few milligrams) of the HAN solution is placed in a sample pan (e.g., aluminum).^[19]
- **Instrumentation:** A simultaneous thermal analyzer (STA) capable of performing both Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) is used.
- **Experimental Conditions:** The sample is heated at a constant rate (e.g., 1, 2.5, 5, or 10 K/min) under an inert atmosphere (e.g., flowing nitrogen).^{[16][20]}

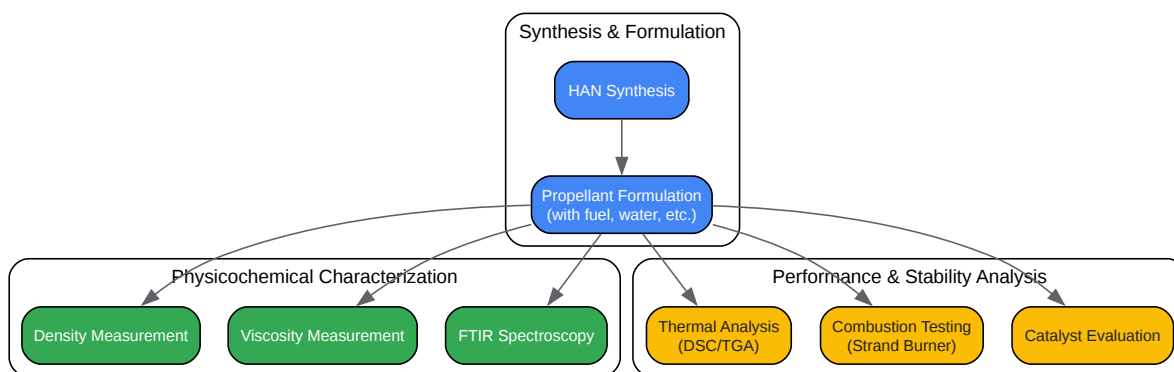
- Data Acquisition: The instrument records the heat flow (DSC) and mass change (TGA) of the sample as a function of temperature.
- Data Analysis:
 - TGA Curve: The TGA curve shows mass loss steps, which can be correlated to events like water evaporation and decomposition. The onset temperature of decomposition can be determined from this curve.
 - DSC Curve: The DSC curve shows endothermic (e.g., water evaporation) and exothermic (e.g., decomposition) peaks. The peak temperature and the area under the exothermic peak (enthalpy of decomposition) are important parameters.
 - Kinetic Analysis: By performing experiments at multiple heating rates, kinetic parameters such as the activation energy (E_a) and the pre-exponential factor can be calculated using isoconversional methods like the Kissinger or Ozawa-Flynn-Wall method.[\[21\]](#)[\[22\]](#)

Combustion Characteristics

The combustion of HAN-based propellants is a complex phenomenon influenced by pressure and composition.[\[23\]](#) The linear burning rate of HAN aqueous solutions does not increase monotonically with concentration. For instance, the burning rate peaks at around 80% mass concentration of HAN and then decreases as the concentration increases to 95%.[\[23\]](#) The addition of fuels and stabilizers is often necessary to improve the burning characteristics for practical applications in thrusters.[\[24\]](#)

HAN Concentration (wt.%)	Pressure (MPa)	Linear Burn Rate	Notes
80	0.1 - 3.1	Varies with pressure	The burn rate can surge when the boiling temperature of water exceeds the decomposition temperature of HAN. [24]
95 (with activated carbon)	up to 6	up to 400 mm/s	The addition of activated carbon can significantly increase the burning rate. [25]

Table 4: Combustion Characteristics of HAN Aqueous Solutions



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Caption: General experimental workflow for HAN-based propellant research.

Applications

The primary application of HAN is as a "green" propellant for rocket and satellite propulsion systems.[1][2] It is a key component in monopropellants designed to replace the highly toxic and carcinogenic hydrazine.[1] HAN-based propellants have been successfully demonstrated in space, for instance, in the Green Propellant Infusion Mission (GPIM), which used the AF-M315E blend.[1]

Beyond its use as a liquid monopropellant, HAN also has applications as an oxidizer in solid propellants, typically bonded with polymers like glycidyl azide polymer (GAP) or hydroxyl-terminated polybutadiene (HTPB).[1] Furthermore, HAN has been instrumental in the development of electrically controlled solid propellants (ESPs), which can be ignited and extinguished by applying and removing an electric current.[4]

In conclusion, **hydroxylammonium nitrate** stands out as a versatile and promising energetic ionic liquid. Its favorable combination of high performance, increased safety, and reduced environmental impact positions it as a key enabler for the next generation of space propulsion technologies. Further research into new fuel components, advanced catalysts, and optimized formulations will continue to expand its potential applications.

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- To cite this document: BenchChem. [Hydroxylammonium Nitrate: A Deep Dive into the Green Energetic Ionic Liquid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084296#hydroxylammonium-nitrate-as-an-energetic-ionic-liquid]

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